

A Technical Guide to the Solubility of C.I. Acid Violet 80

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Compound of Interest

Compound Name: C.I. Acid violet 80

Cat. No.: B1172404

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility of **C.I. Acid Violet 80**, a synthetic dye with potential applications in various research and development sectors. A comprehensive review of available literature and chemical databases reveals a significant gap in quantitative solubility data for this specific compound. This document provides a detailed overview of the general solubility characteristics of acid dyes, particularly those with an anthraquinone structure, to offer a predictive framework for the behavior of **C.I. Acid Violet 80**. Furthermore, this guide presents detailed experimental protocols for determining the solubility of **C.I. Acid Violet 80** in different solvents, enabling researchers to generate the precise data required for their specific applications. These protocols include both gravimetric and UV-Vis spectrophotometric methods.

Introduction to C.I. Acid Violet 80

C.I. Acid Violet 80, identified by the CAS number 12235-17-5, is a member of the acid dye class. Acid dyes are typically water-soluble anionic dyes that are primarily used for dyeing protein fibers such as wool, silk, and nylon, as well as in the formulation of some inks and stains.^[1] The solubility of these dyes is a critical parameter that influences their application, efficacy, and environmental fate. For researchers in drug development and other scientific fields, understanding the solubility of a compound like **C.I. Acid Violet 80** is fundamental for formulation, delivery, and toxicological studies.

Solubility Data for C.I. Acid Violet 80

As of the date of this publication, specific quantitative solubility data for **C.I. Acid Violet 80** in various solvents is not readily available in published literature or technical data sheets. The information found is generally qualitative for similar acid dyes. For instance, related compounds are described as "soluble in water" and "slightly soluble in alcohol".^[2]^[3]

General Solubility Characteristics of Anthraquinone Acid Dyes

C.I. Acid Violet 80 is understood to be an anthraquinone-based dye.^[4] Dyes in this class share common structural features that influence their solubility:

- **Water Solubility:** Anthraquinone acid dyes are rendered water-soluble by the presence of sulfonic acid ($-\text{SO}_3\text{H}$) groups in their molecular structure.^[5] These groups are acidic and can form salts, which enhances their solubility in aqueous solutions. The number and position of these sulfonic acid groups significantly impact the overall solubility.^[6] Generally, a higher number of sulfonic acid groups leads to greater water solubility.
- **Organic Solvents:** The solubility of anthraquinone dyes in organic solvents is variable. The large aromatic anthraquinone core is hydrophobic, which can lead to some solubility in polar organic solvents.^[7] However, the presence of the highly polar sulfonic acid groups can limit solubility in non-polar organic solvents.^[8] Qualitative data for similar acid dyes indicates some solubility in ethanol and acetone.^[2]
- **Factors Influencing Solubility:** The solubility of acid dyes can be affected by several factors, including:
 - **Temperature:** Solubility of most solid dyes in liquid solvents increases with temperature.^[9]
 - **pH:** The pH of the aqueous solution can affect the ionization state of the sulfonic acid groups, thereby influencing solubility.^[9]
 - **Presence of Electrolytes:** High concentrations of salts can decrease the solubility of acid dyes in water due to the common ion effect.^[6]

Given the lack of specific data, it is imperative for researchers to experimentally determine the solubility of **C.I. Acid Violet 80** in the solvents relevant to their work. The following sections provide detailed protocols for this purpose.

Experimental Protocols for Solubility Determination

Two common and reliable methods for determining the solubility of a dye are the gravimetric method and the UV-Vis spectrophotometric method.

Gravimetric Method

This method directly measures the mass of the dissolved solute in a known volume of a saturated solution.^[10]

Objective: To determine the solubility of **C.I. Acid Violet 80** in a specific solvent by mass.

Materials:

- **C.I. Acid Violet 80** powder
- Solvent of interest (e.g., deionized water, ethanol, methanol, acetone)
- Analytical balance (accurate to ± 0.0001 g)
- Vials or flasks with airtight seals
- Constant temperature shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, vacuum filtration)
- Pre-weighed evaporation dishes or weighing boats
- Oven

Procedure:

- Preparation of Saturated Solution:

- Add an excess amount of **C.I. Acid Violet 80** powder to a known volume of the solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
- Place the vial in a constant temperature shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours), with continuous agitation to ensure saturation is reached.
- Separation of Saturated Solution:
 - After equilibration, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a calibrated pipette. To avoid transferring any solid particles, it is recommended to filter the solution using a syringe filter compatible with the solvent.
- Solvent Evaporation and Mass Determination:
 - Transfer the filtered saturated solution to a pre-weighed, clean, and dry evaporation dish.
 - Record the exact volume of the solution transferred.
 - Place the evaporation dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the dye (e.g., 60-80 °C).
 - Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
 - Weigh the evaporation dish containing the dried dye residue on an analytical balance.[\[11\]](#)
 - Repeat the drying and weighing steps until a constant mass is obtained.[\[11\]](#)
- Calculation of Solubility:
 - Calculate the mass of the dissolved dye by subtracting the mass of the empty evaporation dish from the final constant mass.

- Solubility is then expressed as the mass of the dye per volume of the solvent (e.g., in g/L or mg/mL).

UV-Vis Spectrophotometric Method

This method relies on the principle that the absorbance of a solution is directly proportional to the concentration of the absorbing species (Beer-Lambert Law).^[12]

Objective: To determine the solubility of **C.I. Acid Violet 80** in a specific solvent using its light-absorbing properties.

Materials:

- **C.I. Acid Violet 80** powder
- Solvent of interest (must be transparent in the UV-Vis range of the dye)
- UV-Vis spectrophotometer
- Quartz or glass cuvettes
- Volumetric flasks and pipettes
- Analytical balance

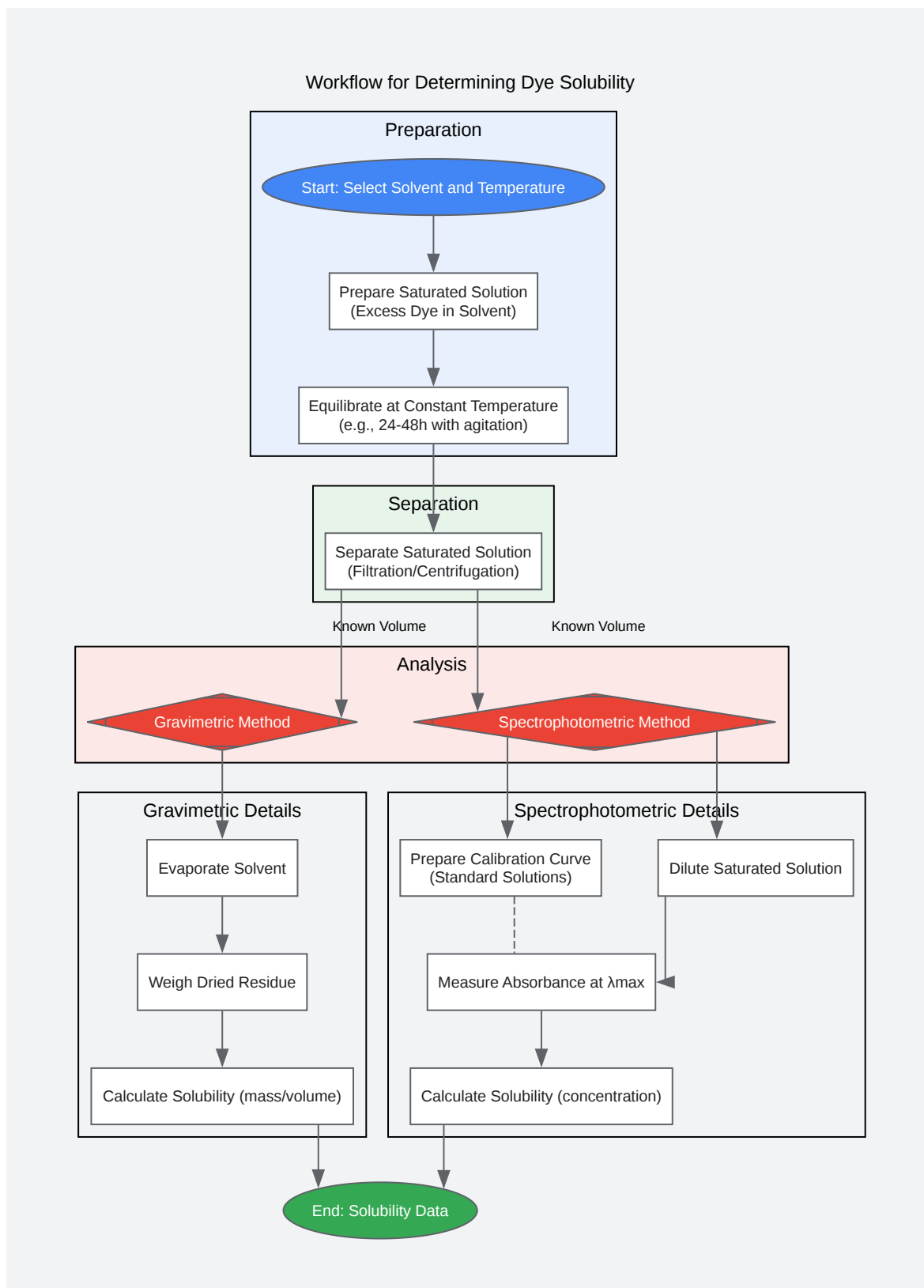
Procedure:

- Determination of Maximum Absorbance Wavelength (λ_{max}):
 - Prepare a dilute, unsaturated solution of **C.I. Acid Violet 80** in the chosen solvent.
 - Scan the solution using the UV-Vis spectrophotometer over a relevant wavelength range to identify the wavelength of maximum absorbance (λ_{max}). This wavelength will be used for all subsequent measurements.
- Preparation of a Calibration Curve:
 - Prepare a stock solution of **C.I. Acid Violet 80** of a known concentration in the solvent.

- Perform a series of serial dilutions from the stock solution to create a set of standard solutions of known, decreasing concentrations.
- Measure the absorbance of each standard solution at the predetermined λ_{max} .
- Plot a graph of absorbance versus concentration. This is the calibration curve, which should be linear.^[12] Determine the equation of the line ($y = mx + c$), where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept.
- Preparation and Analysis of the Saturated Solution:
 - Prepare a saturated solution of **C.I. Acid Violet 80** as described in the gravimetric method (Section 3.1, step 1).
 - After equilibration, carefully filter the saturated solution to remove any undissolved solid.
 - Accurately dilute a small, known volume of the filtered saturated solution with the solvent to bring its absorbance into the linear range of the calibration curve. The dilution factor must be recorded precisely.
 - Measure the absorbance of the diluted saturated solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to calculate the concentration of the diluted saturated solution from its absorbance.
 - Multiply this concentration by the dilution factor to determine the concentration of the original saturated solution. This concentration represents the solubility of **C.I. Acid Violet 80** in that solvent at the experimental temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of dye solubility.



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Caption: Workflow for Experimental Determination of Dye Solubility.

Conclusion

While direct quantitative solubility data for **C.I. Acid Violet 80** remains elusive in the public domain, this guide provides a robust framework for researchers to understand its likely behavior and to generate the necessary data in-house. By understanding the general characteristics of anthraquinone acid dyes and by following the detailed experimental protocols provided, scientists and professionals in drug development can accurately determine the solubility of **C.I. Acid Violet 80** in various solvents, a critical step for its potential application in their respective fields. The provided workflow diagram offers a clear visual guide for these experimental procedures. It is recommended that any experimentally determined solubility data be published to fill the current knowledge gap.

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